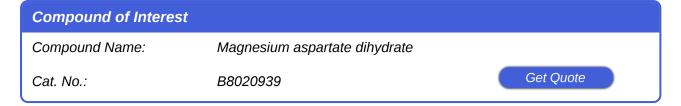


Synthesis Protocol for Magnesium L-Aspartate Dihydrate: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis, characterization, and quality control of magnesium L-aspartate dihydrate (C₈H₁₂MgN₂O₈·2H₂O). This document outlines detailed experimental protocols derived from established methods, presents key quantitative data in a structured format, and includes graphical representations of the synthesis workflow for enhanced clarity.

Introduction

Magnesium L-aspartate dihydrate is the magnesium salt of the naturally occurring amino acid, L-aspartic acid. It serves as a highly bioavailable source of magnesium, a crucial mineral for numerous physiological functions. This compound is a white or almost white crystalline powder or colorless crystals, freely soluble in water.[1] Its applications span pharmaceuticals, dietary supplements, and cosmetics.

Physicochemical Properties

A thorough understanding of the physicochemical properties of magnesium L-aspartate dihydrate is essential for its synthesis, handling, and formulation.



Property	Value	Reference	
Molecular Formula	C ₈ H ₁₂ MgN ₂ O ₈ ·2H ₂ O	[2]	
Molecular Weight	324.53 g/mol	[2]	
CAS Number	2068-80-6	[2][3][4]	
Appearance	White crystalline powder or colorless crystals	[1][2][3]	
Solubility	Freely soluble in water	[1]	
pH (2.5% solution)	6.0 - 8.0	[2][5]	
Specific Optical Rotation	+20.5° to +23.0°	[1][2][5]	
Water Content	10.0% - 14.0%	[1][2][5]	

Synthesis of Magnesium L-Aspartate Dihydrate

The synthesis of magnesium L-aspartate dihydrate typically involves the reaction of L-aspartic acid with a magnesium source, such as magnesium oxide, magnesium hydroxide, or magnesium carbonate, in an aqueous solution. The dihydrate is then crystallized from the solution.

General Reaction Scheme

The fundamental reaction can be represented as:

 $2 C_4H_7NO_4 + Mg(OH)_2 \rightarrow C_8H_{12}MgN_2O_8 + 2 H_2O$

L-Aspartic Acid + Magnesium Hydroxide → Magnesium L-Aspartate + Water

Experimental Protocol: Aqueous Synthesis Method

This protocol is based on methods described in various patents and publications.[6][7][8]

Materials:

L-Aspartic Acid

Foundational & Exploratory



•	Magnesium Oxide	or Magnesium H	ydroxide / Magnesium	Carbonate)
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- Purified Water
- Ethanol (for precipitation)
- Hydrochloric Acid or L-Aspartic Acid (for pH adjustment)

Equipment:

- Glass reactor with overhead stirrer and temperature control
- pH meter
- Filtration apparatus (e.g., Buchner funnel)
- Rotary evaporator
- Vacuum oven

Procedure:

- · Reaction:
 - Charge the reactor with a specific volume of purified water.
 - With stirring, add the magnesium source (e.g., magnesium oxide) to the water.
 - Slowly add L-aspartic acid to the suspension in a 2:1 molar ratio of L-aspartic acid to magnesium.
 - Heat the reaction mixture to 70-80°C and maintain for 2-3 hours.[7]
- pH Adjustment:
 - After the reaction is complete, cool the solution and measure the pH.
 - Adjust the pH to a range of 6.0 to 7.5 using a dilute solution of hydrochloric acid or by adding small portions of L-aspartic acid.[6][7]

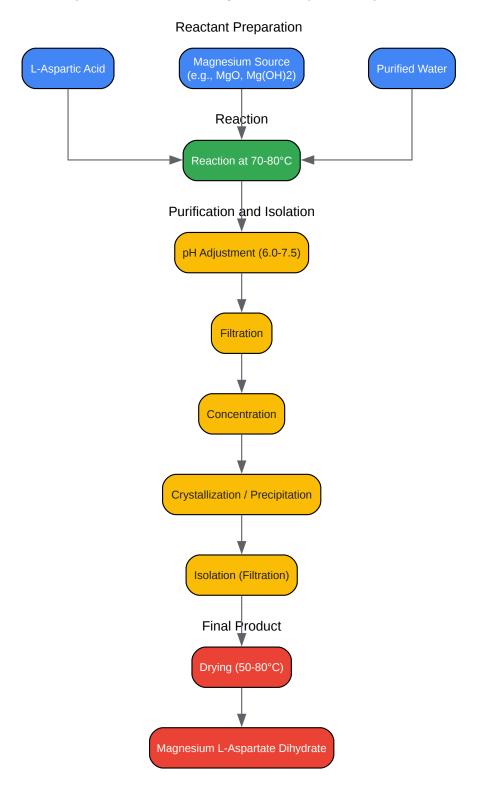


- Filtration and Concentration:
 - Filter the reaction mixture to remove any unreacted starting materials or insoluble impurities.
 - Concentrate the filtrate using a rotary evaporator until the solution becomes supersaturated.[7]
- · Crystallization and Isolation:
 - Cool the supersaturated solution to induce crystallization.
 - Alternatively, the concentrated aqueous solution can be added to a water-miscible organic solvent, such as ethanol, to precipitate the product.
 - Collect the precipitated crystals by filtration.
- Drying:
 - Wash the crystals with a small amount of cold ethanol.
 - Dry the product in a vacuum oven at a temperature between 50-80°C to a constant weight.
 [6][8]

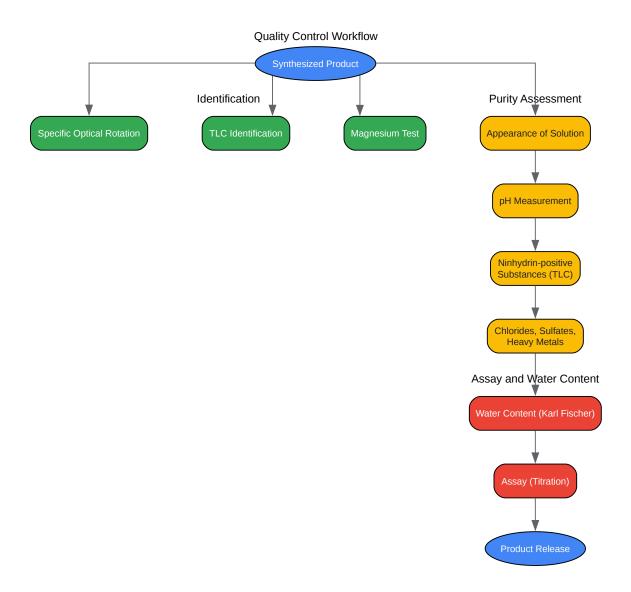
Synthesis Workflow Diagram



Synthesis Workflow for Magnesium L-Aspartate Dihydrate







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